

Improving solubility of 3-aminopropylsilatrane in organic solvents

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Compound of Interest

Compound Name: 3-(2,8,9-Trioxa-5-aza-1-silabicyclo[3.3.3]undecane-1-yl)-1-propanamine

Cat. No.: B096939

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Technical Support Center: 3-Aminopropylsilatrane

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with 3-aminopropylsilatrane, focusing on challenges related to its solubility in organic solvents.

Frequently Asked Questions (FAQs)

Q1: What is 3-aminopropylsilatrane and what are its common applications?

A1: 3-aminopropylsilatrane is an organosilicon compound featuring a unique cage-like structure with a transannular silicon-nitrogen bond. This structure imparts high stability. It is a versatile building block used in the synthesis of functionalized materials, as a surface modification agent, and in the development of biologically active compounds.^{[1][2][3]} Its applications include use as a linker for immobilizing biomolecules, a precursor for catalysts, and in the preparation of polymers and hybrid materials.^{[4][5]}

Q2: What is the general solubility profile of 3-aminopropylsilatrane?

A2: 3-aminopropylsilatrane is a polar molecule. It is known to be soluble in chloroform and slightly soluble in methanol.[6] While some derivatives are soluble only in organic solvents, 3-aminopropylsilatrane itself has some solubility in water.[7] It is often recrystallized from a mixture of chloroform and hexane, indicating its poor solubility in non-polar solvents like hexane.[2][8]

Q3: How can I purify 3-aminopropylsilatrane if it appears impure?

A3: Recrystallization is a common method for purifying 3-aminopropylsilatrane. A recommended solvent system is a mixture of chloroform and hexane (e.g., a 1:3 ratio).[2][8] The general procedure involves dissolving the compound in a minimum amount of hot chloroform and then slowly adding hexane until turbidity is observed. Upon cooling, pure crystals of 3-aminopropylsilatrane should form.

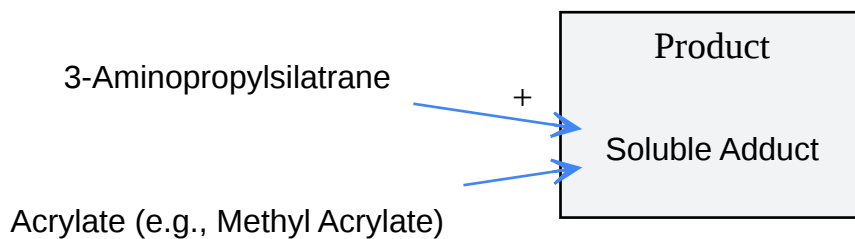
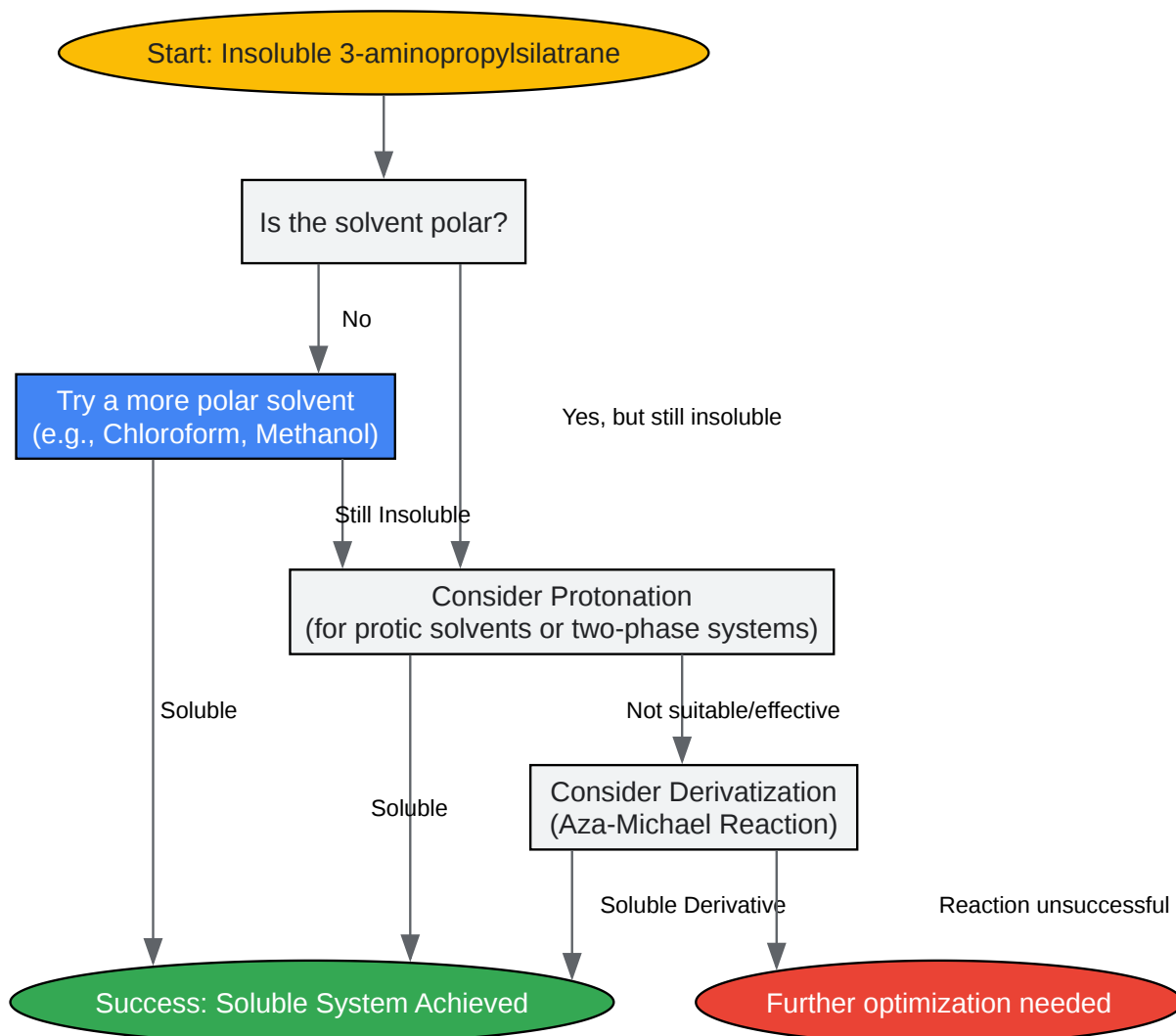
Troubleshooting Guide: Improving Solubility in Organic Solvents

A primary challenge for researchers working with 3-aminopropylsilatrane is its limited solubility in a broad range of organic solvents. This guide provides systematic approaches to address this issue.

Problem: My 3-aminopropylsilatrane is not dissolving in my desired organic solvent.

This is a common issue due to the polar nature of the silatrane cage and the primary amine.

Logical Troubleshooting Workflow



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